

Spectral Properties of Disperse Orange 30 in Various Solvents: A Technical Guide

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Compound of Interest

Compound Name: Disperse Orange 30

CAS No.: 39328-03-5

Cat. No.: B15552613

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Introduction

Disperse Orange 30 (C.I. 11119) is a monoazo dye characterized by its sparingly soluble nature in water and its application in dyeing hydrophobic fibers such as polyester. Its chemical structure, 4-((2,6-dichloro-4-nitrophenyl)azo)-N-(2-cyanoethyl)-N-(2-acetoxyethyl)aniline, gives rise to its characteristic color and spectral properties. The interaction of the dye molecule with the surrounding solvent can significantly influence its electronic absorption spectrum, a phenomenon known as solvatochromism. Understanding these solvent-dependent spectral shifts is crucial for various applications, including the optimization of dyeing processes, the development of new dye derivatives, and potentially for sensing applications. This guide provides an in-depth overview of the available spectral data for **Disperse Orange 30**, details experimental protocols for its spectral analysis, and presents logical workflows for such investigations.

Data Presentation

A comprehensive dataset of the spectral properties of **Disperse Orange 30** across a wide range of organic solvents is not readily available in the published literature. However, some studies have reported its absorption maximum (λ_{max}) in specific contexts, primarily in aqueous solutions for dyeing process analysis. It is important to note that the aggregation of dye molecules in aqueous environments can affect the absorption spectrum.

Solvent/Medium	λ_{max} (nm)	Molar Absorptivity (ϵ) ($\text{L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$)
Aqueous Solution (for calibration)	450	Not Reported
Aqueous Solution (for adsorption study)	495	Not Reported

Note: The significant difference in the reported λ_{max} in aqueous solutions may be attributed to variations in experimental conditions such as pH, temperature, and the presence of dispersing agents, which can influence dye aggregation.

Solvatochromism

The phenomenon of solvatochromism refers to the change in the position, and sometimes intensity, of the absorption or emission bands of a chemical compound with a change in the solvent polarity. For push-pull molecules like **Disperse Orange 30**, which contain electron-donating and electron-withdrawing groups, an increase in solvent polarity typically leads to a bathochromic (red) shift in the λ_{max} . This is due to the differential stabilization of the ground and excited states of the dye molecule by the solvent. While the general principles of solvatochromism are well-established for azo dyes, specific quantitative data demonstrating this effect for **Disperse Orange 30** across a range of solvents with varying polarities is not extensively documented in the available literature.

Experimental Protocols

The following provides a detailed methodology for the determination of the spectral properties of **Disperse Orange 30** in different solvents.

Objective: To measure the absorption maximum (λ_{max}) and calculate the molar absorptivity (ϵ) of **Disperse Orange 30** in a series of solvents with varying polarities.

Materials:

- **Disperse Orange 30** (high purity)
- Spectrophotometric grade solvents (e.g., n-hexane, toluene, chloroform, acetone, ethanol, methanol, dimethyl sulfoxide (DMSO), dimethylformamide (DMF))
- Volumetric flasks (Class A)
- Pipettes (Class A)
- Analytical balance
- UV-Visible Spectrophotometer (double beam)
- Quartz cuvettes (1 cm path length)

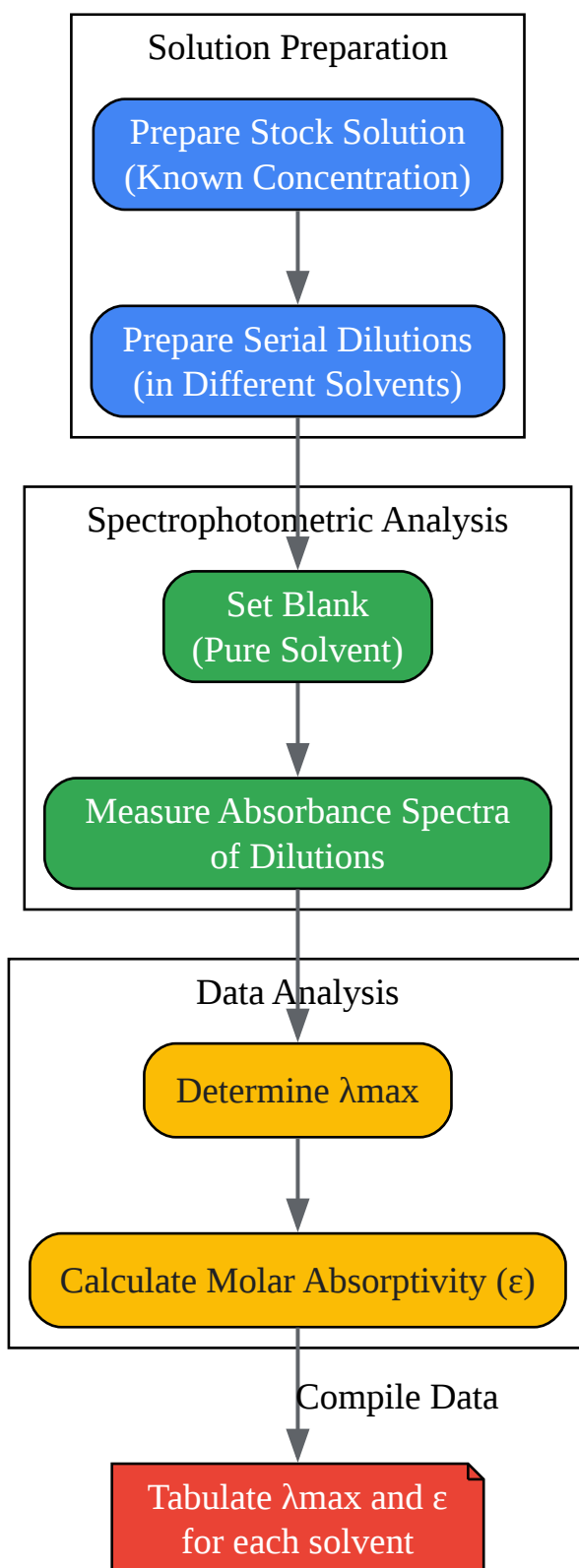
Procedure:

- Preparation of Stock Solution:
 - Accurately weigh a precise amount of **Disperse Orange 30** using an analytical balance.
 - Dissolve the weighed dye in a suitable solvent in which it is readily soluble (e.g., DMF or DMSO) in a volumetric flask to prepare a stock solution of a known concentration (e.g., 1×10^{-3} M).
- Preparation of Working Solutions:
 - From the stock solution, prepare a series of dilutions in the desired solvent to be tested. The concentrations should be chosen to yield absorbance values within the linear range of the spectrophotometer (typically 0.1 to 1.0).
- Spectrophotometric Measurement:

- Turn on the UV-Visible spectrophotometer and allow it to warm up for the manufacturer-recommended time.
- Set the wavelength range for scanning (e.g., 300 - 700 nm).
- Use the pure solvent as a blank to zero the instrument.
- Record the absorption spectrum of each working solution.
- Data Analysis:
 - Determine the wavelength of maximum absorbance (λ_{max}) from the recorded spectra.
 - Using the Beer-Lambert law ($A = \epsilon cl$), where A is the absorbance at λ_{max} , c is the molar concentration, and l is the path length of the cuvette (1 cm), calculate the molar absorptivity (ϵ).
 - Repeat the measurements for each solvent to be investigated.

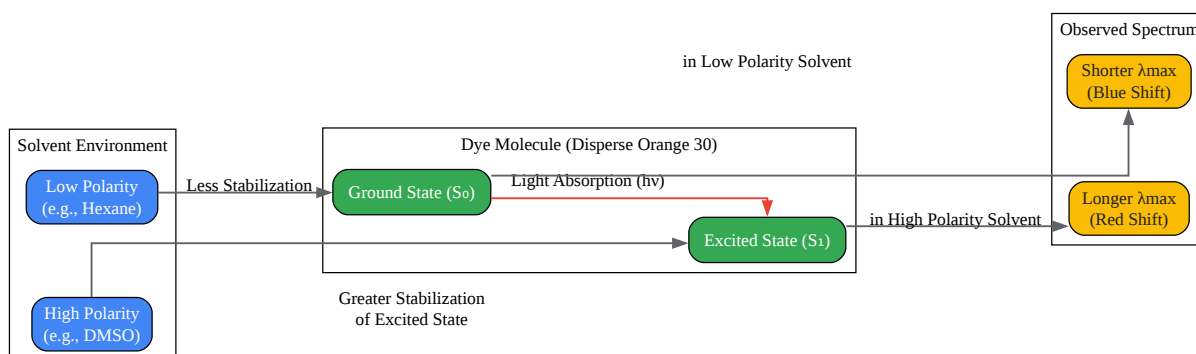
Mandatory Visualization

Since no specific signaling pathways are associated with **Disperse Orange 30**, the following diagrams illustrate the logical workflow for the experimental protocol described above and the conceptual relationship of solvatochromism.



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Experimental workflow for spectral analysis.



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Conceptual diagram of solvatochromism.

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